

# Nepsilon-acetyl-L-lysine-d8 certificate of analysis

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Compound of Interest

Compound Name: Nepsilon-acetyl-L-lysine-d8

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## Technical Guide: Nɛ-acetyl-L-lysine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Nε-acetyl-L-lysine-d8, a deuterated internal standard crucial for the accurate quantification of Nε-acetyl-L-lysine. This document outlines its physicochemical properties, analytical methodologies for its characterization, its role in biological pathways, and its application in research.

## **Certificate of Analysis: Typical Specifications**

While a batch-specific Certificate of Analysis (CoA) is provided with each product, the following tables summarize the typical quantitative data for Nɛ-acetyl-L-lysine-d8, compiled from various suppliers.

Table 1: Physicochemical Properties



Property	Specification	
Formal Name	N6-acetyl-L-lysine-3,3,4,4,5,5,6,6-d8	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> D <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	
Formula Weight	196.3 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in 80% Acetic Acid and slightly soluble in water.	
Storage	-20°C	
Stability	≥ 4 years	

Table 2: Analytical Specifications

Analysis	Specification	Method
Purity (Deuterated Forms)	≥99% (d1-d8)	Mass Spectrometry
Assay (Chemical Purity)	>98.5%	High-Performance Liquid Chromatography (HPLC)
Optical Rotation	+21.0° to +23.0° (c=2 in 5N HCl)	Polarimetry

## Biological Significance of Nε-acetyl-L-lysine

Nɛ-acetyl-L-lysine is a post-translationally modified amino acid that plays a critical role in various cellular processes.[1][2] Lysine acetylation is a key mechanism in epigenetics, regulating gene expression through the modification of histones.[2][3] This modification neutralizes the positive charge of the lysine side chain, which is thought to weaken the interaction between histones and DNA, allowing for a more open chromatin structure and facilitating transcription.[3]

The process is dynamically regulated by two families of enzymes: histone acetyltransferases (HATs) which add the acetyl group from acetyl-CoA, and histone deacetylases (HDACs) which



remove it.[2] Beyond histones, acetylation of non-histone proteins is also widespread, affecting their stability, localization, and interaction with other proteins.[2] This modification is integral to cellular signaling, metabolism, and homeostasis.[4]

## **Experimental Protocols**

Nɛ-acetyl-L-lysine-d8 is primarily used as an internal standard for the accurate quantification of its endogenous, non-labeled counterpart, Nɛ-acetyl-L-lysine, in various biological samples using mass spectrometry-based methods.[5][6]

## Quantification of Ne-acetyl-L-lysine in Biological Samples using LC-MS/MS

Objective: To accurately measure the concentration of Nɛ-acetyl-L-lysine in a biological matrix (e.g., plasma, cell lysate).

#### Materials:

- Nɛ-acetyl-L-lysine-d8 (Internal Standard)
- Nɛ-acetyl-L-lysine (Analyte Standard)
- Biological Sample
- Protein Precipitation Agent (e.g., Acetonitrile with 0.1% Formic Acid)
- LC-MS/MS System

#### Procedure:

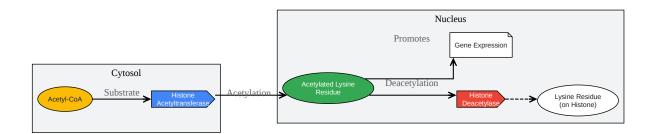
- Sample Preparation:
  - Thaw biological samples on ice.
  - To 100 μL of the sample, add a known concentration of Nε-acetyl-L-lysine-d8 internal standard.
  - Precipitate proteins by adding 400 μL of ice-cold acetonitrile with 0.1% formic acid.



- Vortex for 1 minute and centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the sample in 100 μL of the initial mobile phase.
- LC-MS/MS Analysis:
  - Inject the reconstituted sample into the LC-MS/MS system.
  - Separate the analyte from other sample components using a suitable C18 liquid chromatography column with a gradient of water and acetonitrile, both containing 0.1% formic acid.
  - Detect and quantify the analyte and the internal standard using multiple reaction monitoring (MRM) mode on a triple quadrupole mass spectrometer. The MRM transitions would be specific for Nɛ-acetyl-L-lysine and Nɛ-acetyl-L-lysine-d8.
- Data Analysis:
  - Create a calibration curve using known concentrations of the Nε-acetyl-L-lysine standard.
  - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
  - Determine the concentration of Nε-acetyl-L-lysine in the biological sample by interpolating from the standard curve.

## Visualizations Lysine Acetylation Signaling Pathway



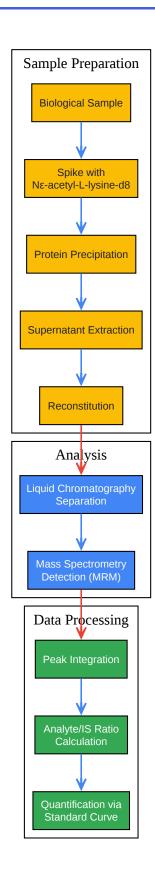


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Caption: Dynamic regulation of lysine acetylation and its impact on gene expression.

### **LC-MS/MS Quantification Workflow**





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Caption: Workflow for quantifying Nε-acetyl-L-lysine using a deuterated internal standard.



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